Technical Support Center: R82913 Solubility and Handling

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Compound of Interest	
Compound Name:	*R82913*
CAS No.:	*126347-69-1*
Cat. No.:	*B1678732*

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For researchers, scientists, and drug development professionals utilizing **R82913**, ensuring its proper dissolution and stability is critical for obtaining accurate and reproducible experimental results. This guide provides comprehensive information on the solubility of **R82913**, detailed protocols for its preparation, and troubleshooting advice for common issues.

Frequently Asked Questions (FAQs)

Q1: What is **R82913** and what is its primary mechanism of action?

R82913, also known as 9-Cl-TIBO, is a potent and highly selective non-nucleoside reverse transcriptase inhibitor (NNRTI) of Human Immunodeficiency Virus Type 1 (HIV-1).[1][2] It belongs to the class of 1,4-benzodiazepines.[1] Its primary mechanism of action involves binding to a hydrophobic pocket in the HIV-1 reverse transcriptase enzyme, which is crucial for the conversion of viral RNA into DNA. This binding allosterically inhibits the enzyme's function, thereby preventing viral replication.

Q2: What is the aqueous solubility of **R82913**?

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R82913 is a hydrophobic compound with low aqueous solubility. The predicted water solubility of **R82913** is approximately 0.0313 mg/mL.[1] Due to its low water solubility, it is not recommended to dissolve **R82913** directly in aqueous buffers or cell culture media.

Q3: What are the recommended solvents for dissolving **R82913**?

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **R82913** due to the hydrophobic nature of TIBO derivatives. While specific quantitative solubility data in ethanol and methanol is not readily available in the literature, these solvents may be used for certain applications, but their efficacy should be determined empirically.

Q4: How should I store **R82913** powder and stock solutions?

Unopened vials of **R82913** powder should be stored at -20°C. Once dissolved in DMSO, it is recommended to aliquot the stock solution into single-use volumes and store them at -20°C or -80°C to minimize freeze-thaw cycles.

Troubleshooting Guide

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Issue	Potential Cause	Recommended Solution
Precipitation upon dilution of DMSO stock solution in aqueous media.	Rapid change in solvent polarity. The hydrophobic nature of R82913 causes it to come out of solution when the DMSO concentration decreases sharply.	- Pre-warm the aqueous medium to 37°C before adding the R82913 stock solution.- Add the stock solution dropwise to the vortexing medium to ensure rapid mixing.- Perform a serial dilution of the DMSO stock in the aqueous medium.- If precipitation persists, consider using a lower final concentration of R82913.
Cloudiness or precipitate formation in the stock solution upon storage.	The compound may have a limited stability in the solvent at the stored temperature, or the initial dissolution was incomplete.	- Gently warm the stock solution to 37°C and vortex or sonicate to redissolve the precipitate.- Ensure the stock solution is not stored for extended periods, especially at higher concentrations.- Prepare fresh stock solutions more frequently.
Inconsistent experimental results.	This could be due to incomplete dissolution of R82913, degradation of the compound, or inaccurate concentration of the working solution.	- Visually inspect the stock and working solutions for any signs of precipitation before each use.- Protect stock solutions from light.- Prepare fresh working solutions from the stock for each experiment.

Quantitative Solubility Data

While experimentally determined solubility values in various organic solvents are not widely published, the predicted aqueous solubility provides a baseline for its hydrophobic character.

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Solvent	Predicted Solubility
Water	0.0313 mg/mL[1]

Note: This value is based on computational predictions and may differ from experimental results.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **R82913** Stock Solution in DMSO

Materials:

- **R82913** powder (CAS: 126347-69-1)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate the vial of **R82913** powder to room temperature before opening.
- Weigh the required amount of **R82913** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out approximately 3.44 mg of **R82913** (Molecular Weight: 343.88 g/mol).
- Add the calculated volume of anhydrous DMSO to the tube.
- Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved. Gentle warming to 37°C or brief sonication can aid in dissolution if necessary.
- Visually inspect the solution to ensure there are no visible particles.

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- Aliquot the stock solution into single-use, amber microcentrifuge tubes to protect from light and minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of a Working Solution in Cell Culture Medium

Materials:

- 10 mM **R82913** stock solution in DMSO
- Pre-warmed (37°C) sterile cell culture medium
- Sterile conical tubes

Procedure:

- Thaw an aliquot of the 10 mM **R82913** stock solution at room temperature.
- In a sterile conical tube, add the desired volume of pre-warmed cell culture medium.
- While gently vortexing the cell culture medium, add the required volume of the 10 mM **R82913** stock solution dropwise to achieve the desired final concentration. For example, to prepare 10 mL of a 10 µM working solution, add 10 µL of the 10 mM stock solution to 9.99 mL of cell culture medium.
- Continue to vortex for another 30 seconds to ensure homogeneity.
- Visually inspect the working solution for any signs of precipitation before adding it to your cell cultures. The final DMSO concentration should be kept low (typically ≤ 0.5%) to avoid solvent-induced cytotoxicity.

Visualizations

HIV-1 Reverse Transcriptase Inhibition by **R82913**

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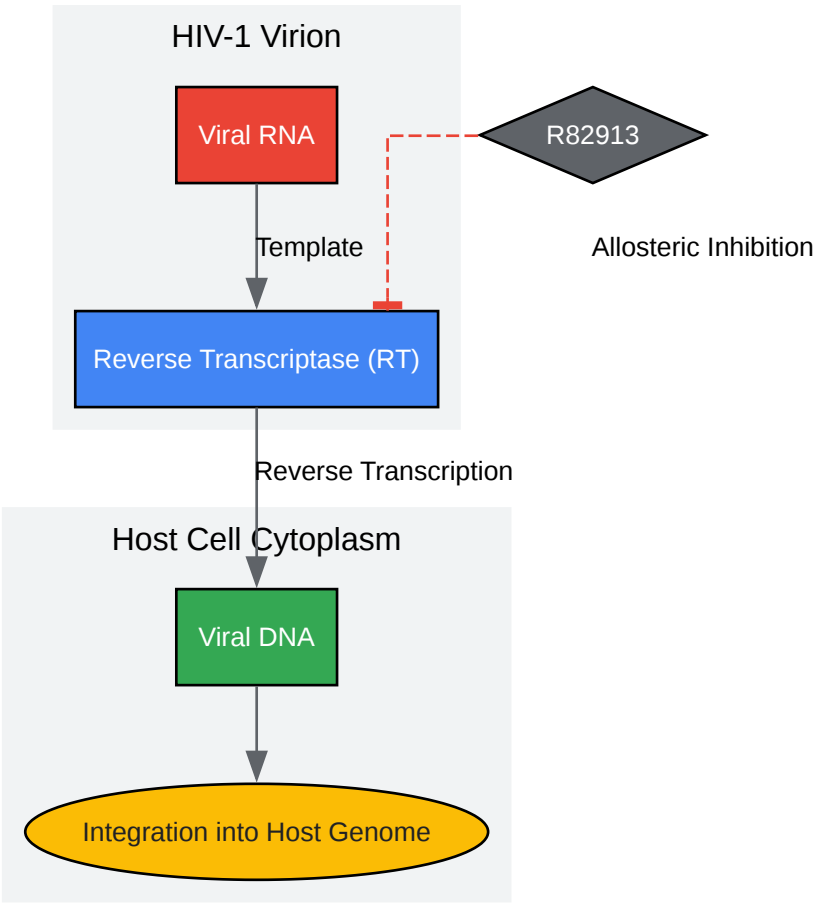
Mechanism of R82913 Action



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Caption: **R82913** allosterically inhibits HIV-1 reverse transcriptase.

Experimental Workflow for Preparing **R82913** Working Solution

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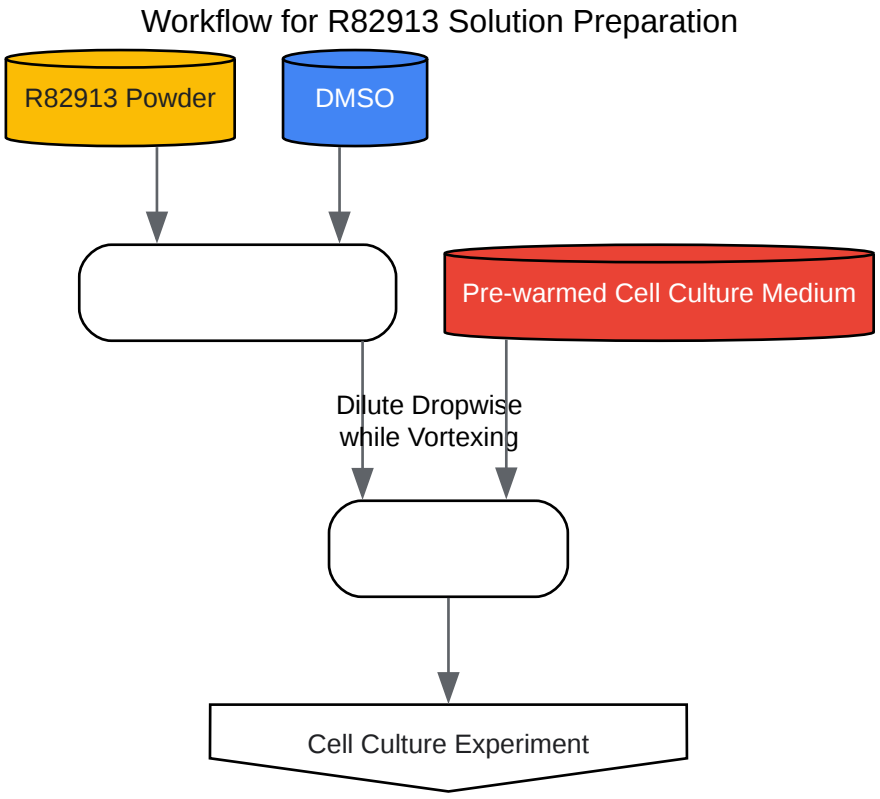

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Caption: Preparing **R82913** working solution for cell-based assays.

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